

# (2-Bromo-6-fluorophenyl)methanol: A Versatile Building Block in Organic Synthesis

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## Compound of Interest

Compound Name: (2-Bromo-6-fluorophenyl)methanol

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**(2-Bromo-6-fluorophenyl)methanol** is a valuable bifunctional building block for organic synthesis, offering researchers a versatile scaffold for the construction of complex molecules, particularly in the realm of drug discovery and development. Its unique substitution pattern, featuring a reactive bromomethyl group and a fluorine atom on an aromatic ring, allows for a variety of chemical transformations, making it an attractive starting material for the synthesis of novel therapeutic agents and other functional organic compounds.

This document provides detailed application notes and protocols for the use of **(2-bromo-6-fluorophenyl)methanol** in several key synthetic transformations. It is intended for researchers, scientists, and drug development professionals seeking to leverage the synthetic potential of this compound.

## Physicochemical Properties

A summary of the key physicochemical properties of **(2-bromo-6-fluorophenyl)methanol** is provided in the table below.

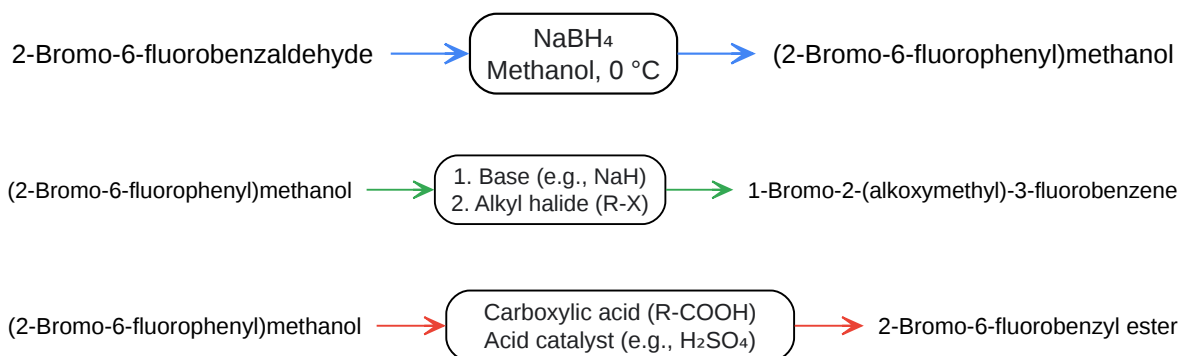
Property	Value	Reference
CAS Number	261723-33-5	[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrFO	[1]
Molecular Weight	205.02 g/mol	[1]
Appearance	White to yellow solid	[1]
Melting Point	40-60 °C	
Boiling Point	256.7±25.0 °C (Predicted)	
Density	1.658±0.06 g/cm <sup>3</sup> (Predicted)	

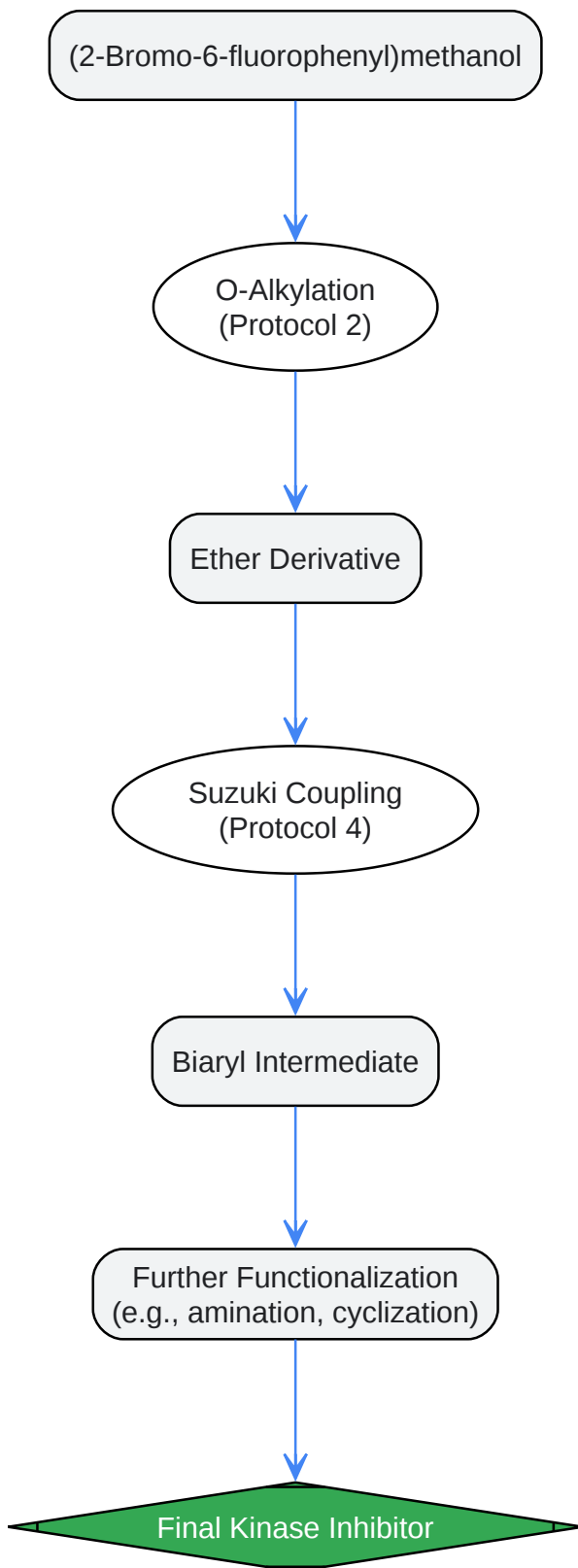
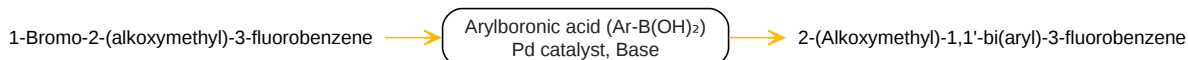
## Synthesis of (2-Bromo-6-fluorophenyl)methanol

(2-Bromo-6-fluorophenyl)methanol can be readily synthesized from 2-bromo-6-fluorobenzaldehyde via reduction.

### Protocol 1: Reduction of 2-Bromo-6-fluorobenzaldehyde

Reaction Scheme:





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